

An In-Depth Technical Guide to 2-Bromophenethylamine: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name: **2-Bromophenethylamine**

Cat. No.: **B104595**

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Executive Summary: **2-Bromophenethylamine**, a halogenated derivative of phenethylamine, serves as a crucial chemical intermediate in the synthesis of more complex molecules, including pharmaceutical agents and research chemicals. This guide provides a comprehensive technical overview of its molecular structure, physicochemical properties, a validated synthetic route, and detailed analytical characterization protocols. Designed for researchers, chemists, and drug development professionals, this document synthesizes core chemical principles with practical, field-proven insights to ensure a thorough understanding of this compound for laboratory applications.

Molecular Identity and Physicochemical Properties

2-Bromophenethylamine is a primary amine featuring a bromine atom at the ortho (2-position) of the phenyl ring. This specific substitution pattern dictates its reactivity and spectral characteristics.

Chemical Structure and Formula

The fundamental structure consists of a phenylethylamine core with a bromine substituent.

Caption: Molecular Structure of **2-Bromophenethylamine**.

Chemical Identifiers

Precise identification is critical for regulatory compliance and scientific accuracy. The key identifiers for this compound are summarized below.

Identifier	Value	Source(s)
IUPAC Name	2-(2-bromophenyl)ethanamine	[1] [2]
CAS Number	65185-58-2	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ BrN	[1] [2]
Molecular Weight	200.08 g/mol	[1] [3]
InChI Key	ITRNQMJJXZUWZQL- UHFFFAOYSA-N	[1] [2]
Synonyms	2-(2-Bromophenyl)ethylamine, o-Bromophenethylamine	[2]

Physicochemical Properties

These properties are essential for designing experimental conditions, including reaction solvent selection, purification methods, and safe storage.

Property	Value	Source(s)
Appearance	Colorless to yellow liquid; may darken in storage	
Boiling Point	253 °C (lit.)	[3]
Density	1.396 g/mL at 25 °C (lit.)	[3]
Refractive Index (n ₂₀ /D)	1.5770 (lit.)	[3]

Synthesis of 2-Bromophenethylamine

Rationale for Synthetic Route Selection

The synthesis of **2-bromophenethylamine** is most reliably achieved via the reduction of the corresponding nitrile, 2-bromophenylacetonitrile. This precursor is commercially available. The

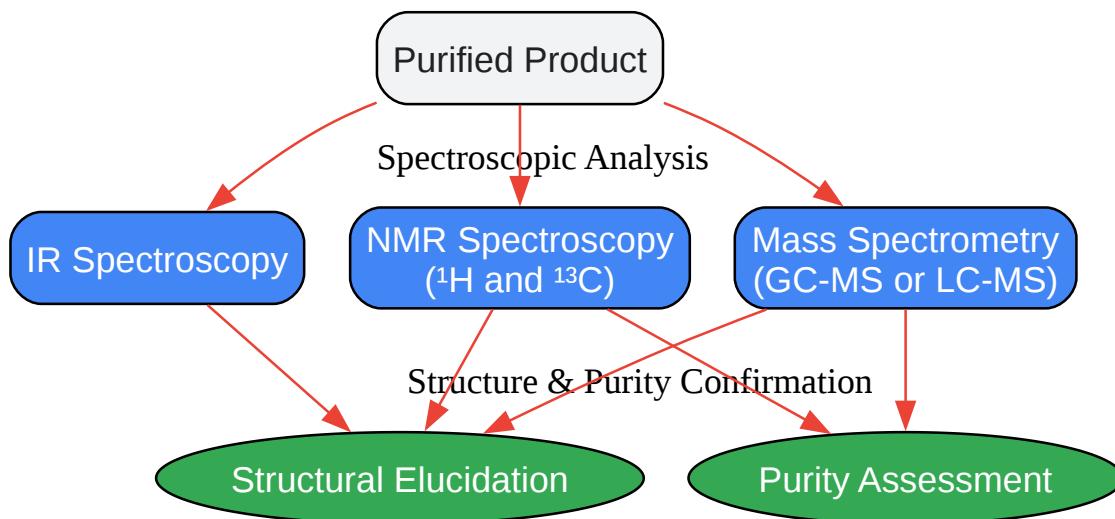
conversion of a nitrile to a primary amine is a fundamental transformation in organic synthesis.

Two primary methods are considered:

- Catalytic Hydrogenation: This "green" method uses hydrogen gas and a metal catalyst (e.g., Raney Nickel, Palladium on Carbon) and is often preferred for industrial scale-up due to atom economy and milder conditions.^{[4][5][6]} However, it can require specialized high-pressure equipment.
- Chemical Reduction with Metal Hydrides: Reagents like Lithium Aluminum Hydride (LiAlH₄) are powerful and highly effective for this transformation on a laboratory scale. The reaction is typically fast and high-yielding, though it requires careful handling of the pyrophoric reagent and a meticulous aqueous work-up.

For this guide, we will detail the LiAlH₄ route due to its common use in research and academic laboratories.

Proposed Synthesis Workflow



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